

# Application Notes & Protocols: Cross-Metathesis with Grubbs Second Generation Catalyst

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Grubbs second generation

Cat. No.: B8389790

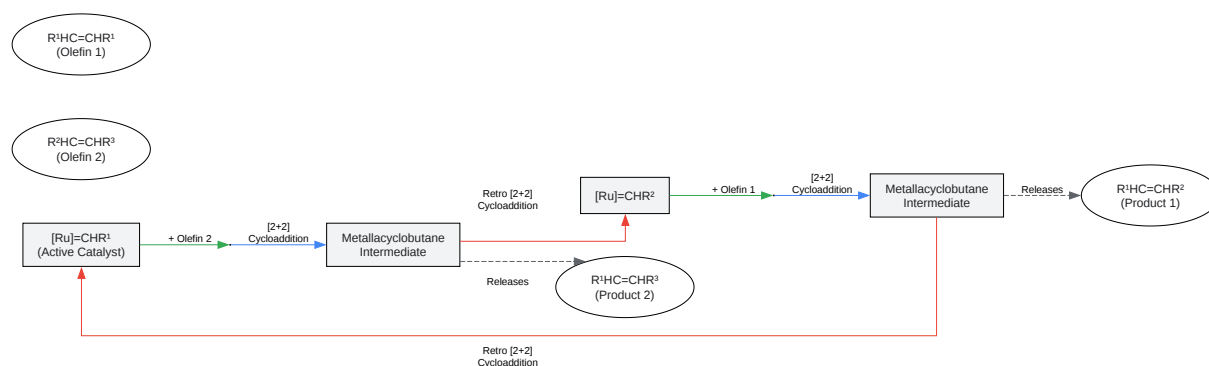
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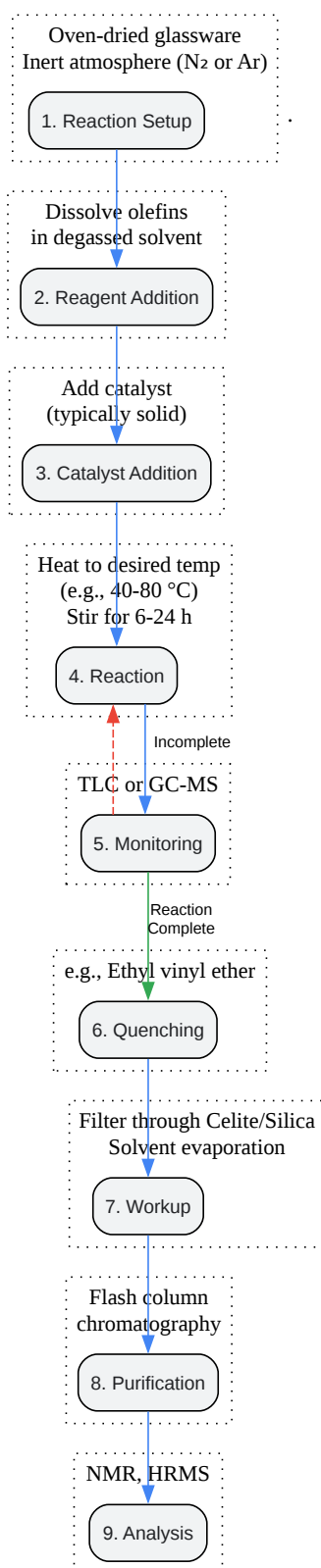
## Introduction

Olefin cross-metathesis (CM) is a powerful and versatile reaction in organic synthesis that allows for the formation of new carbon-carbon double bonds by scrambling the substituents of two different alkenes. The development of well-defined ruthenium catalysts, particularly the Grubbs family of catalysts, has revolutionized this field. The Grubbs second-generation catalyst exhibits high activity, excellent tolerance to a wide variety of functional groups, and stability in air and a range of solvents, making it a preferred choice for many synthetic applications in research and drug development.<sup>[1][2]</sup> This document provides a detailed protocol for performing a cross-metathesis reaction using the Grubbs second-generation catalyst, along with representative data and experimental workflows.

## Catalytic Cycle and Experimental Workflow

The generally accepted mechanism for olefin metathesis, first proposed by Chauvin, involves the formation of a metallacyclobutane intermediate.<sup>[3]</sup> The Grubbs catalyst enters a catalytic cycle by reacting with one of the olefin partners in a [2+2] cycloaddition, which then undergoes a retro-[2+2] cycloaddition to form a new ruthenium carbene and release an olefin byproduct. This new carbene then reacts with the second olefin partner to ultimately form the desired cross-metathesis product and regenerate the active catalyst.





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## References

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